

An In-depth Technical Guide to the Synthesis and Characterization of Allyltriethylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allyltriethylsilane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis and characterization of **allyltriethylsilane**, a valuable organosilane reagent in organic synthesis. The methodologies and data presented are foundational for its application in research and development, particularly in the construction of complex molecular architectures.

Introduction

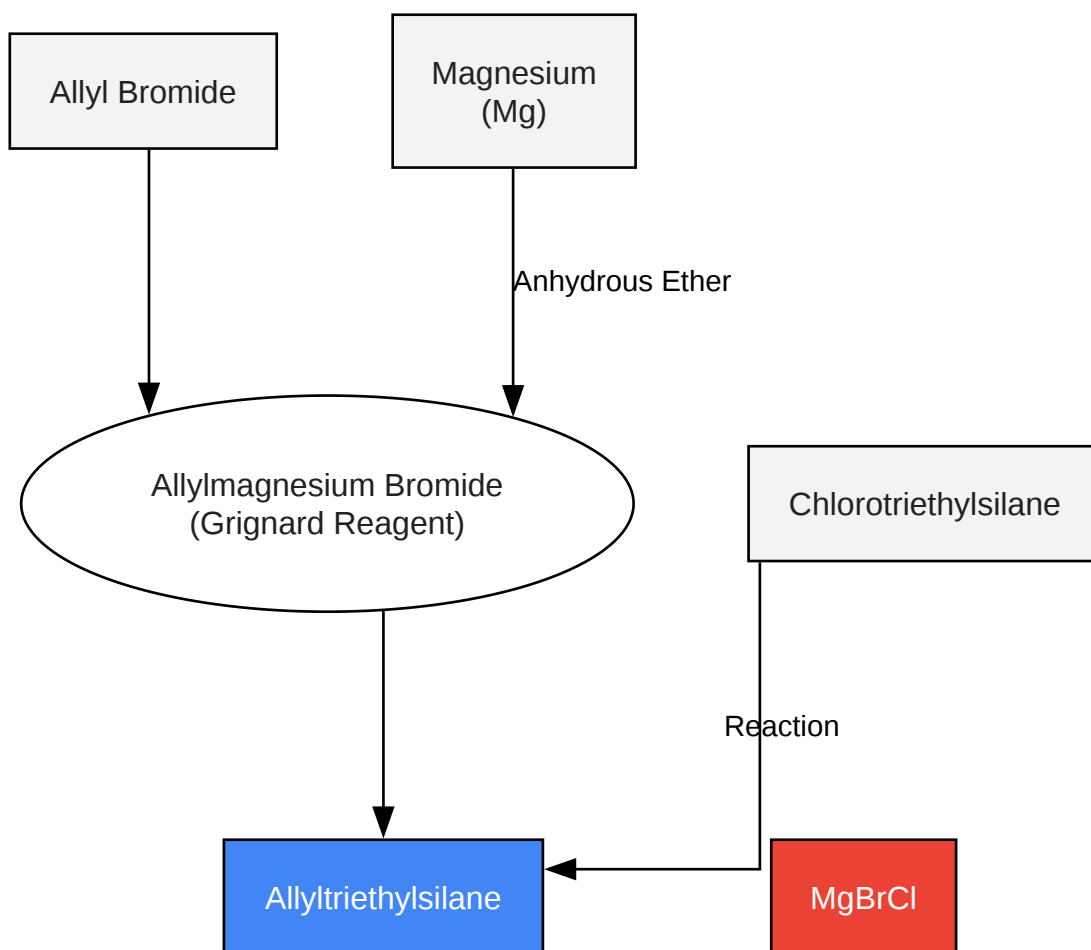
Allyltriethylsilane is an organosilicon compound featuring an allyl group bonded to a triethylsilyl moiety. Like its well-studied analog, allyltrimethylsilane, it serves as a robust nucleophilic source of the allyl group in various chemical transformations. Its utility is most prominent in carbon-carbon bond-forming reactions, such as the Hosomi-Sakurai reaction, where it reacts with electrophiles like aldehydes, ketones, and iminium ions. The triethylsilyl group offers different steric and electronic properties compared to the trimethylsilyl group, which can influence reaction rates, yields, and selectivities. This guide details a standard synthetic protocol and the essential analytical techniques for its characterization.

Synthesis of Allyltriethylsilane

The most common and effective method for synthesizing **allyltriethylsilane** is through the Grignard reaction. This involves the reaction of a triethylsilyl halide with allylmagnesium bromide, which is prepared in situ from an allyl halide and magnesium metal.

Synthesis Pathway

The synthesis proceeds in two main stages: the formation of the Grignard reagent followed by its reaction with the silyl electrophile.



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Caption: Grignard reaction pathway for the synthesis of **allyltriethylsilane**.

Experimental Protocol: Grignard Synthesis

This protocol is adapted from established procedures for the synthesis of analogous allylsilanes.^[1]

Materials:

- Magnesium turnings

- Allyl bromide (3-bromopropene)
- Chlorotriethylsilane
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Apparatus Setup: A three-necked round-bottom flask is equipped with a reflux condenser, a pressure-equalizing dropping funnel, and a nitrogen inlet. The entire apparatus must be flame-dried or oven-dried before use to ensure anhydrous conditions.
- Grignard Reagent Formation:
 - Magnesium turnings are placed in the flask under a positive pressure of nitrogen.
 - A solution of allyl bromide in anhydrous diethyl ether is prepared and transferred to the dropping funnel.
 - A small portion of the allyl bromide solution is added to the magnesium to initiate the reaction (indicated by cloudiness and gentle reflux).
 - Once initiated, the remaining allyl bromide solution is added dropwise at a rate that maintains a steady reflux. After the addition is complete, the mixture is refluxed for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Chlorotriethylsilane:
 - The Grignard reagent solution is cooled in an ice bath.
 - Chlorotriethylsilane, dissolved in anhydrous diethyl ether, is added dropwise from the dropping funnel to the cooled Grignard solution with vigorous stirring.

- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours or overnight.
- Workup and Purification:
 - The reaction is carefully quenched by the slow addition of saturated aqueous NH_4Cl solution while cooling in an ice bath.
 - The organic layer is separated, and the aqueous layer is extracted twice with diethyl ether.
 - The combined organic extracts are washed with brine, dried over anhydrous Na_2SO_4 , and filtered.
 - The solvent is removed by rotary evaporation. Caution: The product is volatile.
 - The crude product is purified by fractional distillation under atmospheric or reduced pressure to yield pure **allyltriethylsilane**.

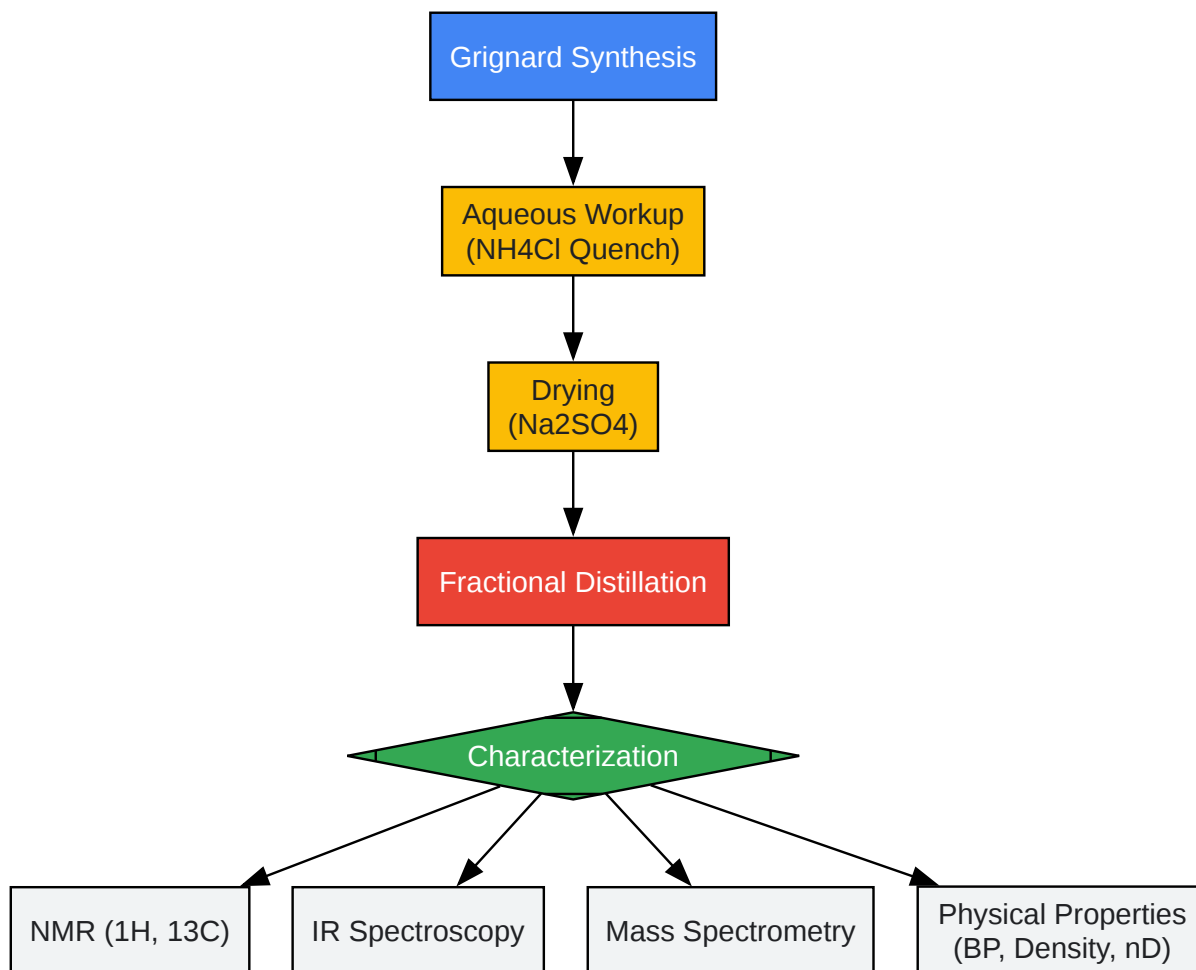
Expected Yield: While a specific yield for **allyltriethylsilane** is not readily available in the cited literature, the synthesis of the analogous allyltrimethylsilane proceeds with a high yield, typically around 84%.

Characterization of Allyltriethylsilane

Thorough characterization is essential to confirm the structure and purity of the synthesized product. This involves a combination of physical property measurements and spectroscopic analysis.

Experimental Workflow

The overall process from synthesis to final characterization follows a logical sequence of steps.



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Caption: Experimental workflow for synthesis and characterization.

Physical and Spectroscopic Data

The following tables summarize the key physical and spectroscopic data for **allyltriethylsilane**.

Note: As specific experimental data for **allyltriethylsilane** is limited in the literature, the values for the close analog, allyltrimethylsilane, are provided for reference. The properties of **allyltriethylsilane** are expected to be similar, with adjustments for the larger ethyl groups (e.g., higher boiling point and molecular weight).

Table 1: Physical Properties

Property	Value (Allyltrimethylsilane)	Reference
Appearance	Clear, colorless liquid	[1]
Molecular Formula	C ₉ H ₂₀ Si	
Molecular Weight	156.34 g/mol	
Boiling Point	84-88 °C	[1][2]
Density	0.719 g/mL at 25 °C	[1][2]
Refractive Index (n _D ²⁰)	1.407	[2]

Table 2: Predicted ¹H NMR Spectroscopic Data

Chemical Shift (δ, ppm)	Multiplicity	Assignment
~5.8	m	-CH=CH ₂
~4.8	m	-CH=CH ₂
~1.5	d	Si-CH ₂ -CH
~0.9	t	Si-CH ₂ -CH ₃
~0.5	q	Si-CH ₂ -CH ₃

Table 3: Predicted ¹³C NMR Spectroscopic Data

Chemical Shift (δ, ppm)	Assignment
~135	-CH=CH ₂
~113	-CH=CH ₂
~20	Si-CH ₂ -CH
~7	Si-CH ₂ -CH ₃
~3	Si-CH ₂ -CH ₃

Table 4: Predicted Key IR Absorption Bands

Frequency (cm ⁻¹)	Bond	Vibration Type
~3080	C-H (sp ²)	Stretch
~2950, 2875	C-H (sp ³)	Stretch
~1630	C=C	Stretch
~1240	Si-CH ₂	Bend
~900	=C-H	Out-of-plane bend

Table 5: Predicted Mass Spectrometry Fragmentation

m/z Value	Fragment	Notes
156	[M] ⁺	Molecular Ion
127	[M - C ₂ H ₅] ⁺	Loss of an ethyl group
115	[M - C ₃ H ₅] ⁺	Loss of the allyl group
87	[Si(C ₂ H ₅) ₂] ⁺	

Experimental Protocols for Characterization

Standard analytical techniques are employed to verify the identity and purity of the synthesized **allyltriethylsilane**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - A sample of the purified product (~10-20 mg) is dissolved in an appropriate deuterated solvent (e.g., CDCl₃) in an NMR tube.
 - ¹H and ¹³C NMR spectra are recorded on a spectrometer (e.g., 300 or 500 MHz).
 - The chemical shifts, multiplicities, and integrations of the signals are analyzed to confirm the molecular structure.

- Infrared (IR) Spectroscopy:
 - A drop of the neat liquid sample is placed between two salt plates (e.g., NaCl or KBr) or analyzed using an Attenuated Total Reflectance (ATR) accessory.
 - The IR spectrum is recorded, and the characteristic absorption frequencies corresponding to the functional groups (C=C, C-H, Si-C) are identified.
- Mass Spectrometry (MS):
 - The sample is introduced into the mass spectrometer, typically via Gas Chromatography (GC-MS) for volatile liquids.
 - Electron Ionization (EI) is commonly used.
 - The resulting mass spectrum is analyzed to identify the molecular ion peak and characteristic fragmentation patterns, which confirm the molecular weight and structural fragments.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Synthesis and Characterization of Allyltriethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186969#synthesis-and-characterization-of-allyltriethylsilane]

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